

Flupranone chemical structure and properties

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Compound of Interest

Compound Name: *Flupranone*

Cat. No.: *B1213068*

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An In-depth Technical Guide to Flupranone

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical structure and currently available properties of **Flupranone**. Due to the limited publicly accessible data, this document focuses on the confirmed structural information and highlights the areas where further research and data disclosure are needed. This guide is intended to serve as a foundational resource for researchers and professionals in drug development who are interested in this compound.

Chemical Structure and Identification

Flupranone is an organic compound identified by the Chemical Abstracts Service (CAS) number 21686-10-2. Its chemical structure is characterized by a complex heterocyclic system containing a pyrazole moiety, a dihydropyridine ring, and a fluorophenyl group.

Table 1: Chemical Identification of **Flupranone**

Identifier	Value	Citation
CAS Number	21686-10-2	[1]
IUPAC Name	3-[4-(4-fluorophenyl)-3,6-dihydro-2H-pyridin-1-yl]-1-[1-(2-hydroxyethyl)-5-methylpyrazol-4-yl]propan-1-one	[2]
Molecular Formula	C ₂₀ H ₂₄ FN ₃ O ₂	[2]
SMILES String	<chem>Cc1c(cnn1CCO)C(=O)CCN2C</chem> <chem>CC(=CC2)c3ccc(F)cc3</chem>	[2]

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Flupranone**, such as melting point, boiling point, solubility, and pKa, are not readily available in the public domain. The calculated molecular weight provides a fundamental physical property.

Table 2: Physicochemical Properties of **Flupranone**

Property	Value	Citation
Molecular Weight	357.42 g/mol	[2]
Melting Point	Data not available	
Boiling Point	Data not available	
Solubility	Data not available	
pKa	Data not available	

Pharmacological Properties and Mechanism of Action

As of the date of this guide, there is no publicly available information regarding the pharmacological properties, biological activity, or mechanism of action of **Flupranone**. Its complex structure, incorporating motifs found in other biologically active compounds, suggests potential for pharmacological activity, but this has not been substantiated in accessible literature.

Synthesis and Experimental Protocols

Detailed experimental protocols for the synthesis of **Flupranone** are not described in the currently available scientific literature. While general synthetic methodologies for related chemical scaffolds exist, a specific and validated protocol for the preparation of **Flupranone** has not been published.

Logical Relationship of Structural Components

The chemical structure of **Flupranone** can be deconstructed into several key functional components. A logical diagram illustrating the connectivity of these components is provided below.



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Caption: Logical connectivity of the core structural motifs in **Flupranone**.

Conclusion

Flupranone is a distinct chemical entity with a defined structure. However, a comprehensive understanding of its physicochemical properties, pharmacological effects, and synthesis is hampered by the lack of publicly available data. This guide serves to consolidate the known structural information and to underscore the significant gaps in the scientific literature concerning this compound. Further research and publication of experimental data are essential for a thorough evaluation of **Flupranone**'s potential applications in research and drug development. Professionals interested in this molecule are encouraged to conduct their own empirical studies to elucidate its properties.

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References

- 1. thieme-connect.de [thieme-connect.de]
- 2. go.drugbank.com [go.drugbank.com]
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